

# Solubility characteristics of "Disperse brown 4" in various solvents

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## Compound of Interest

Compound Name: Disperse brown 4

Cat. No.: B078617

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## Solubility Profile of Disperse Brown 4: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Brown 4** (C.I. 11152:1), an azo dye. The information compiled herein is intended to support research and development activities by providing key data on its solubility in various solvents and detailing standardized methodologies for solubility determination.

## Chemical Identity

Property	Value
Common Name	Disperse Brown 4
C.I. Name	C.I. Disperse Brown 4, 11152:1
CAS Number	12223-16-4
Molecular Formula	C <sub>16</sub> H <sub>15</sub> BrCl <sub>2</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	478.12 g/mol
IUPAC Name	2-[4-[(2-bromo-6-chloro-4-nitrophenyl)diazenyl]-3-chloro-N-(2-hydroxyethyl)anilino]ethanol
Chemical Class	Single Azo Dye

## Quantitative Solubility Data

Quantitative solubility data for **Disperse Brown 4** is limited in publicly available literature. However, a screening assessment for a closely related substance, Disperse Brown 1:1, provides valuable read-across data from analogue disperse azo dyes. Due to the hydrophobic nature of disperse dyes, they generally exhibit low solubility in water and higher solubility in organic solvents.

Table 1: Solubility of **Disperse Brown 4** Analogues in Various Solvents

Solvent	Solubility	Temperature (°C)	Method	Source
Water	Substantially insoluble	Not Specified	Read-across	ETAD 1995[1]
Water	0.0052 mg/L (for analogue Disperse Blue 79:1)	25	Experimental	Baughman and Perenich 1988[1]
Water	0.07 mg/L (for analogue Disperse Orange 30)	Not Specified	Experimental	Brown 1992[1]
n-Octanol	81 - 2100 mg/L	20	Read-across	Anliker and Moser 1987[1]

Note: The provided data is based on structural analogues and should be used as an estimation. Experimental determination for **Disperse Brown 4** is recommended for precise applications.

## Experimental Protocols for Solubility Determination

A standardized and detailed experimental protocol for determining the solubility of disperse dyes like **Disperse Brown 4** is crucial for obtaining reproducible results. The following methodology is a composite based on established standards such as ISO 7579 and general laboratory practices for chemical solubility testing.

### Principle

The solubility of **Disperse Brown 4** in a specific organic solvent at a given temperature is determined by preparing a saturated solution, separating the undissolved solid, and quantifying the amount of dissolved solute in the clear supernatant. Gravimetric and photometric methods are commonly employed for quantification.

### Apparatus

- Analytical balance ( $\pm 0.1$  mg)
- Constant temperature bath or shaker incubator
- Volumetric flasks and pipettes (Grade A)
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Spectrophotometer (for photometric method)
- Oven (for gravimetric method)
- Glass vials with screw caps

## Reagents and Materials

- **Disperse Brown 4** (high purity)
- Selected organic solvents (analytical grade)
- Filter paper or membrane filters

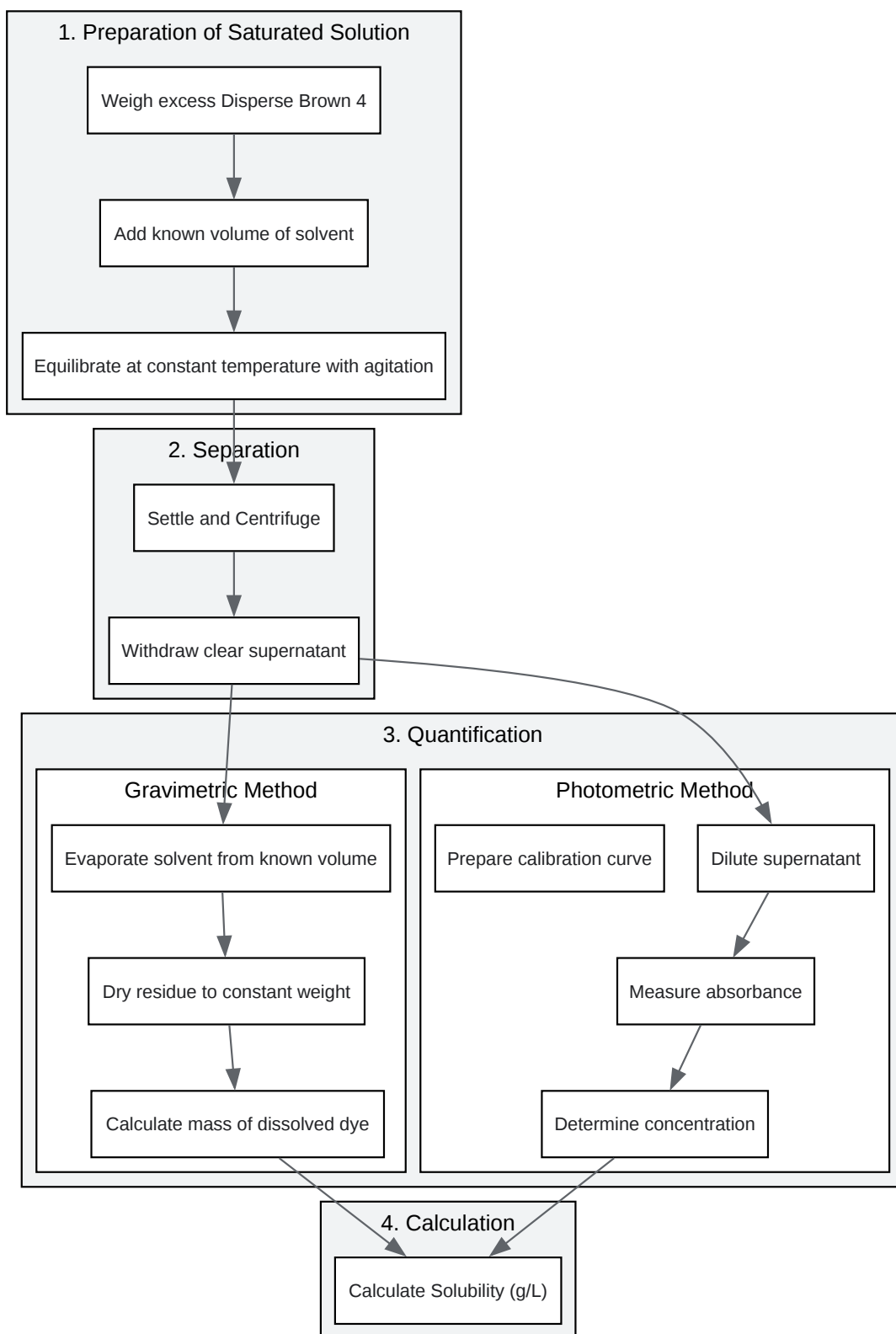
## Procedure

- Preparation of a Saturated Solution:
  - Accurately weigh an excess amount of **Disperse Brown 4** and transfer it to a glass vial.
  - Add a known volume of the selected solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a constant temperature bath or shaker and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:

- After the equilibration period, allow the vial to stand in the constant temperature bath for a short period to allow the excess solid to settle.
- To obtain a clear supernatant, centrifuge the solution at a controlled temperature.
- Carefully withdraw an aliquot of the clear supernatant using a pre-warmed or pre-cooled pipette (to the temperature of the experiment) to avoid precipitation. For highly volatile solvents, filtration using a syringe filter is recommended.
- Quantification of Dissolved Solute:
  - Gravimetric Method:
    - Accurately transfer a known volume of the clear supernatant to a pre-weighed, dry evaporating dish.
    - Evaporate the solvent in a fume hood or under a gentle stream of inert gas.
    - Dry the residue in an oven at a suitable temperature until a constant weight is achieved.
    - Calculate the mass of the dissolved dye.
  - Photometric Method:
    - Prepare a series of standard solutions of **Disperse Brown 4** of known concentrations in the same solvent.
    - Measure the absorbance of the standard solutions at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) to construct a calibration curve.
    - Dilute the clear supernatant with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
    - Measure the absorbance of the diluted supernatant and determine its concentration from the calibration curve.
- Calculation of Solubility:

- Gravimetric Method: Solubility (g/L) = (Mass of residue (g) / Volume of aliquot (L))
- Photometric Method: Solubility (g/L) = (Concentration from calibration curve (g/L) \* Dilution factor)

## Experimental Workflow



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Caption: Workflow for determining the solubility of **Disperse Brown 4**.

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## References

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